

Inpyrfluxam: A Comparative Analysis of a Novel SDHI Fungicide Across Key Agricultural Crops

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Compound of Interest

Compound Name: *Inpyrfluxam*

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[City, State] – [Date] – **Inpyrfluxam**, a novel succinate dehydrogenase inhibitor (SDHI) fungicide, is demonstrating significant efficacy in the control of a broad spectrum of fungal diseases across multiple key agricultural crops. This guide provides a comprehensive comparison of **Inpyrfluxam**'s performance against other market alternatives, supported by experimental data, to inform researchers, scientists, and drug development professionals on its potential applications and benefits in modern agriculture.

Inpyrfluxam, classified under the Fungicide Resistance Action Committee (FRAC) Group 7, targets the mitochondrial complex II of pathogenic fungi, effectively inhibiting their respiration and energy production.^{[1][2][3][4]} This mode of action provides both preventative and curative properties against a range of foliar, soil-borne, and seed-borne diseases.^[1]

Comparative Efficacy of Inpyrfluxam

Field trials have consistently shown **Inpyrfluxam**'s robust performance in various cropping systems, often comparable or superior to other established fungicides.

Soybean (Glycine max)

In soybeans, **Inpyrfluxam** has proven effective against critical diseases such as Asian soybean rust (*Phakopsora pachyrhizi*) and *Rhizoctonia* aerial blight. As a seed treatment, its efficacy in controlling soybean seedling blight caused by *Rhizoctonia solani* is on par with other SDHI

fungicides like sedaxane and fluxapyroxad, leading to significant yield increases of approximately 19% over base treatments.[5] For foliar applications against aerial blight, **Inpyrfluxam** offers a distinct mode of action compared to the widely used strobilurins (FRAC Code 11) and triazoles (FRAC Code 3), making it a valuable tool for resistance management. [5] In regions like Brazil, where resistance to other fungicide classes is a growing concern, a combination of **inpyrfluxam** and tebuconazole has shown lower disease severity and higher grain yields in controlling Asian soybean rust.[1]

Crop	Target Disease	Inpyrfluxam Performance	Comparator Fungicide(s)	Comparator Performance
Soybean	Seedling Blight (Rhizoctonia solani)	Comparable efficacy, ~19% yield increase over base	Sedaxane, Fluxapyroxad	Comparable efficacy, ~19% yield increase over base
Soybean	Asian Soybean Rust	Lower disease severity, higher grain yield (in combination with tebuconazole)	Benzovindiflupyr + Picoxystrobin, Benzovindiflupyr + Azoxystrobin, Fluxapyroxad + Pyraclostrobin	Varied, with Fluxapyroxad + Pyraclostrobin also showing high efficacy
Soybean	Rhizoctonia Aerial Blight	Excellent efficacy, provides a new mode of action for resistance management	Strobilurins (e.g., Azoxystrobin), Triazoles	Effective, but with noted resistance development to strobilurins

Sugar Beet (Beta vulgaris)

Inpyrfluxam presents a new mode of action for controlling Rhizoctonia root and crown rot in sugar beets, a disease primarily managed by strobilurins and triazoles.[5] As a seed treatment, **Inpyrfluxam**, when added to a base treatment, has been shown to increase plant counts.[5] For post-emergence control of Rhizoctonia solani, fungicides are most effective when applied

just before infection takes place, with soil temperatures around 60-62°F being a key indicator. [6]

Crop	Target Disease	Inpyrfluxam Performance	Comparator Fungicide(s)	Comparator Performance
Sugar Beet	Rhizoctonia Root and Crown Rot	Provides a new mode of action for resistance management	Azoxystrobin, Pyraclostrobin, Prothioconazole	Established control, but with the need for alternative modes of action
Sugar Beet	Rhizoctonia Damping-off (Seed Treatment)	Increased plant stand count	Penthiopyrad	Similar increase in plant stand count

Rice (*Oryza sativa*)

Field trials on rice have demonstrated that **Inpyrfluxam** is as effective as azoxystrobin and fluxapyroxad in reducing sheath blight incidence. In one study, **Inpyrfluxam** reduced sheath blight from 68% in the untreated control to 25%, a level of control not significantly different from that of azoxystrobin (30%) and fluxapyroxad (32%).[5][7]

Crop	Target Disease	Inpyrfluxam Performance	Comparator Fungicide(s)	Comparator Performance
Rice	Sheath Blight	25% disease incidence	Azoxystrobin, Fluxapyroxad	30% and 32% disease incidence, respectively

Corn (*Zea mays*)

As a seed treatment and in-furrow application, **Inpyrfluxam** has shown protection against Rhizoctonia diseases in corn that is comparable to widely used alternatives like sedaxane and

fluxapyroxad.[5][7] No significant differences in plant stand counts were observed between these treatments.[5][7]

Crop	Target Disease	Inpyrfluxam Performance	Comparator Fungicide(s)	Comparator Performance
Corn	Rhizoctonia Seed Decay and Damping-off	Comparable protection	Sedaxane, Fluxapyroxad	Comparable protection

Apple (Malus domestica)

In controlling apple scab, **Inpyrfluxam** has demonstrated high efficacy. In one trial, it reduced scab severity from 11% in the untreated control to 2%, which was not significantly different from the 4% severity observed with penthiopyrad.[5][7] Against powdery mildew, **Inpyrfluxam** reduced disease incidence from 20% to 2%, outperforming penthiopyrad and kresoxim-methyl, which both reduced incidence to 6%.[7]

Crop	Target Disease	Inpyrfluxam Performance	Comparator Fungicide(s)	Comparator Performance
Apple	Apple Scab	2% disease severity	Penthiopyrad	4% disease severity
Apple	Powdery Mildew	2% disease incidence	Penthiopyrad, Kresoxim-methyl	6% disease incidence for both

Experimental Protocols

The evaluation of **Inpyrfluxam**'s efficacy relies on standardized and rigorous experimental methodologies. The following provides an overview of typical protocols employed in field trials.

General Field Trial Design

- **Experimental Design:** Most field efficacy trials utilize a Randomized Complete Block Design (RCBD) with multiple replications (typically 4 or 5) to minimize the effects of field variability.

[2][5][8]

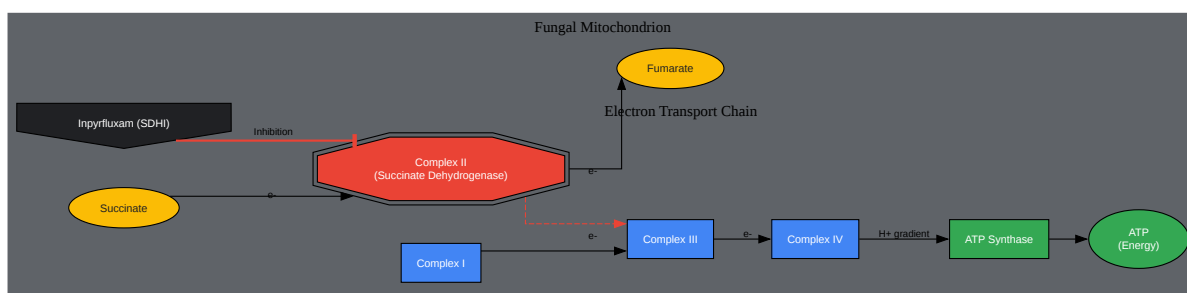
- Plot Size: Plot dimensions vary depending on the crop and available land, with examples such as four rows spaced 97 cm apart and 7.9 m long for peanut trials.[8]
- Application: Fungicides are typically applied using CO₂-pressurized sprayers equipped with nozzles designed to ensure thorough coverage of the target crop.[8] Application timing is critical and is often based on crop growth stage, disease prediction models, or environmental cues like soil temperature.[4][9]
- Data Collection: Disease assessment is conducted at various intervals after application. This can involve visual ratings of disease severity on leaves and fruit, stand counts, and ultimately, crop yield.[2]
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine statistically significant differences between treatments.[2]

Specific Protocol Example: Control of *Rhizoctonia solani* in Sugar Beet (Greenhouse)

- Objective: To evaluate the efficacy of fungicides for the control of *R. solani* on sugar beet.
- Experimental Setup: Greenhouse conditions maintained at 22 ± 2°C with a 12-hour photoperiod.[2]
- Design: Randomized complete block with four replicates.[2]
- Inoculation: Soil is inoculated with *R. solani* grown on a carrier medium such as barley seeds prior to planting.[2][3]
- Fungicide Application: Fungicides are applied in-furrow at the time of planting.[2]
- Assessment: Stand counts are taken, and roots are evaluated for disease symptoms using a rating scale (e.g., 0 to 7) at a set time point after inoculation (e.g., 21 days).[2]
- Analysis: Data are analyzed using appropriate statistical models, such as the SAS general linear model, to compare treatment means.[2]

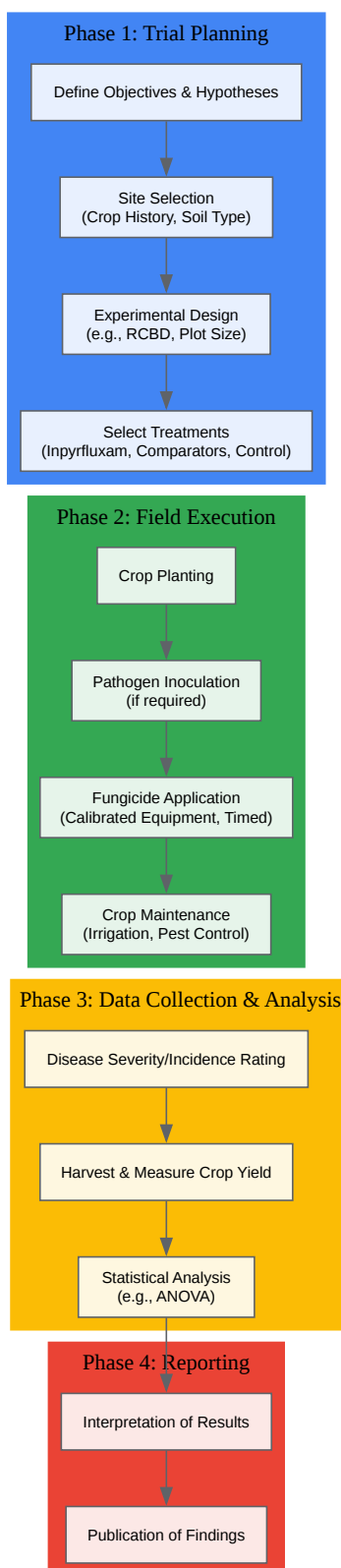
Visualizing Key Processes

To further elucidate the mechanisms and methodologies discussed, the following diagrams are provided.



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Caption: Mode of Action of **Inpyrfluxam** as a Succinate Dehydrogenase Inhibitor (SDHI).



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Caption: Generalized Experimental Workflow for Fungicide Efficacy Trials.

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